

# Solubility Profile of Ioseric Acid: A Technical Guide for Process Optimization

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## Compound of Interest

Compound Name: *Ioseric acid*

CAS No.: 49755-88-6

Cat. No.: B1634334

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## Executive Summary

**Ioseric acid** (3-[[[1-(hydroxymethyl)-2-(methylamino)-2-oxoethyl]amino]carbonyl]-2,4,6-triiodo-5-[(methoxyacetyl)amino]benzoic acid) represents a class of triiodinated benzoic acid derivatives used as precursors for diagnostic imaging agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)

For drug development professionals, understanding the solubility landscape of **Ioseric acid** is not merely about dissolution; it is the control lever for purification efficiency, yield maximization, and polymorph control. This guide analyzes the solubility of **Ioseric acid** across four distinct solvent classes, providing a rationale based on its amphiphilic structure—a hydrophobic iodinated aromatic core decorated with hydrophilic amide and hydroxyl functionalities.

## Chemical Structure & Solubility Logic

To predict and manipulate solubility, we must first dissect the molecule's interaction potential.

- **The Core (Hydrophobic/Steric):** The 2,4,6-triiodobenzene ring creates a dense, electron-rich, yet hydrophobic center.[\[1\]](#) The bulky iodine atoms induce significant steric hindrance, often leading to high melting points and slow dissolution kinetics.

- The Tail (Hydrophilic): The side chains contain hydroxyl (-OH) and amide (-CONH-) groups. [1] These moieties act as hydrogen bond donors and acceptors, necessitating solvents with high dielectric constants or hydrogen-bonding capabilities.[1]
- The Head (pH Switch): The free carboxylic acid (-COOH) at position 1 is the critical "switch." [1] It renders the molecule sparingly soluble in acidic aqueous media but highly soluble in alkaline conditions (forming salts).[1]

## Solubility Landscape: Solvent Class Analysis

The following data summarizes the solubility behavior of **loseric acid**. Note: Quantitative values are process-dependent; qualitative trends are derived from structural thermodynamics and analogous iodinated media behavior.[1]

### Table 1: Solubility Profile by Solvent Class

| Solvent Class          | Representative Solvents  | Solubility Rating      | Primary Interaction Mechanism               | Process Application                         |
|------------------------|--------------------------|------------------------|---------------------------------------------|---------------------------------------------|
| Polar Aprotic          | DMSO, DMF, DMAc, NMP     | Very High (>200 mg/mL) | Strong Dipole-Dipole & H-Bond Acceptance    | Reaction medium; Initial dissolution.[1]    |
| Short-Chain Alcohols   | Methanol, Ethanol        | Moderate to High       | Hydrogen Bonding (Amphiphilic match)        | Recrystallization solvent; Washing.[1]      |
| Water (Acidic/Neutral) | Water (pH < 5)           | Very Low / Insoluble   | Hydrophobic effect of Iodine core dominates | Anti-solvent for precipitation.[1]          |
| Water (Alkaline)       | Water + NaOH / Meglumine | High                   | Ionic dissociation (Carboxylate formation)  | Aqueous phase extraction; Formulation.[1]   |
| Esters/Ethers          | Ethyl Acetate, THF       | Low to Moderate        | Weak Dipole interactions                    | Anti-solvent; Impurity purging.             |
| Alkanes                | n-Heptane, Hexane        | Insoluble              | Lack of polar interactions                  | Washing to remove non-polar impurities. [1] |

## Deep Dive: The "Good" Solvents (Polar Aprotic)

Dimethyl Sulfoxide (DMSO) and Dimethylacetamide (DMAc) are the thermodynamic champions for **loseric acid**.<sup>[1]</sup> The oxygen atoms in these solvents act as powerful hydrogen bond acceptors for the amide protons of **loseric acid**.<sup>[1]</sup>

- Operational Insight: While solubility is high, removal of these high-boiling solvents is energy-intensive.<sup>[1]</sup> They are best reserved for the reaction phase or initial dissolution before a precipitation step.<sup>[1]</sup>

## Deep Dive: The "Switch" Solvents (Aqueous Systems)

**loseric acid** exhibits pH-dependent solubility, a trait exploitable for purification.<sup>[1]</sup>

- Low pH (< 3): The molecule exists in its protonated, free-acid form.<sup>[1]</sup> The hydrophobic iodine core dominates, causing precipitation.
- High pH (> 7.5): Addition of base (NaOH or Meglumine) deprotonates the carboxylic acid.<sup>[1]</sup> The resulting ionic species is highly water-soluble.<sup>[1]</sup>
- Protocol Tip: This "pH Swing" is the most efficient method to remove non-acidic organic impurities.<sup>[1]</sup> Dissolve in alkali

Filter

Acidify to precipitate pure **loseric acid**.

## Experimental Protocols

As a scientist, you must validate these trends in your specific matrix. Below are the standard operating procedures (SOPs) for solubility determination.

### Protocol A: Gravimetric Solubility Determination (Saturation Shake-Flask Method)

Use this for precise, thermodynamic solubility data.<sup>[1]</sup>

- Preparation: Add excess **loseric acid** solid (approx. 500 mg) to 5 mL of the target solvent in a crimp-sealed HPLC vial.
- Equilibration: Agitate at constant temperature (e.g., 25°C) for 24 hours using a thermomixer.
- Filtration: Filter the suspension through a 0.45 µm PTFE syringe filter (pre-heated to the same temperature to prevent precipitation).
- Quantification:
  - Pipette 1.0 mL of the clear filtrate into a pre-weighed aluminum weighing dish.

- Evaporate solvent under vacuum or nitrogen stream at 40-50°C.[1]
- Dry residue to constant weight.[1]
- Calculation:

## Protocol B: Dynamic Solubility (Visual Polythermal Method)

Use this for rapid screening of crystallization solvents.[1]

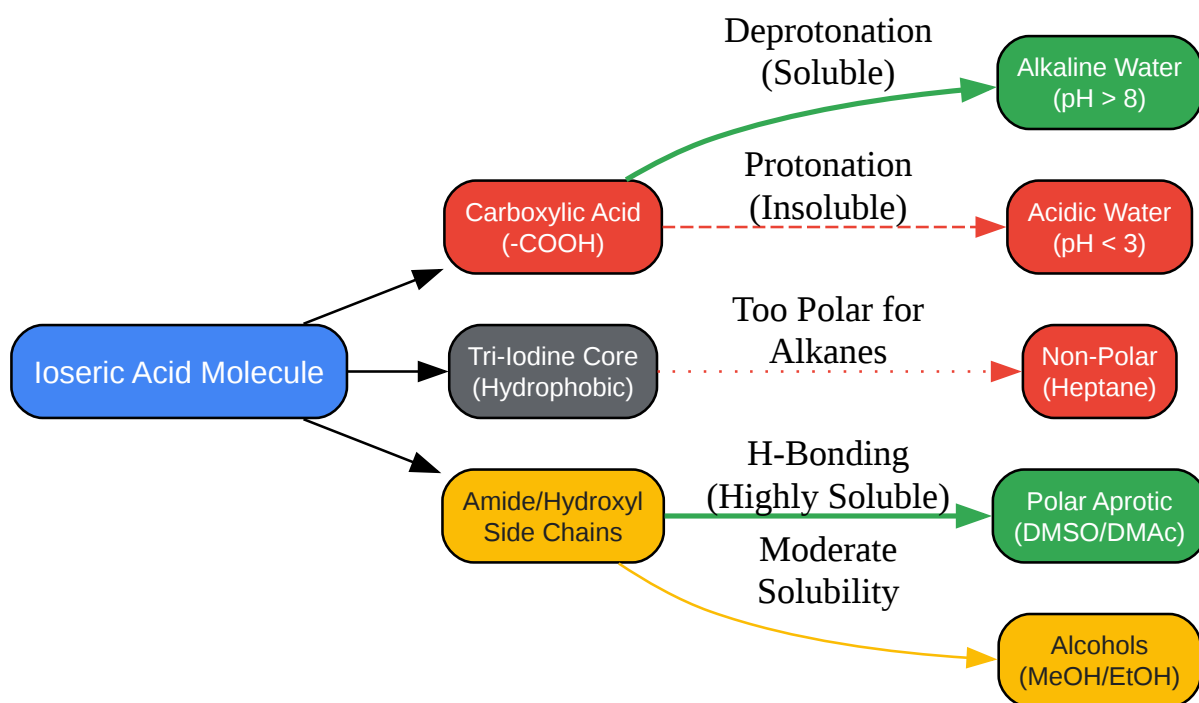
- Setup: Place a known mass (e.g., 100 mg) of **loseric acid** in a reactor.
- Addition: Add solvent in small aliquots (e.g., 100 µL) while heating to the process boiling point.
- Observation: Record the volume required for complete dissolution at reflux ( ) and the temperature at which haze appears upon cooling ( ).
- Outcome: This generates the Metastable Zone Width (MSZW) data crucial for designing crystallization cooling curves.[1]

## Process Visualization

The following diagrams illustrate the molecular logic and the purification workflow.

### Figure 1: Solubility Interaction Network

This diagram maps the chemical moieties of **loseric Acid** to compatible solvent classes.[1]

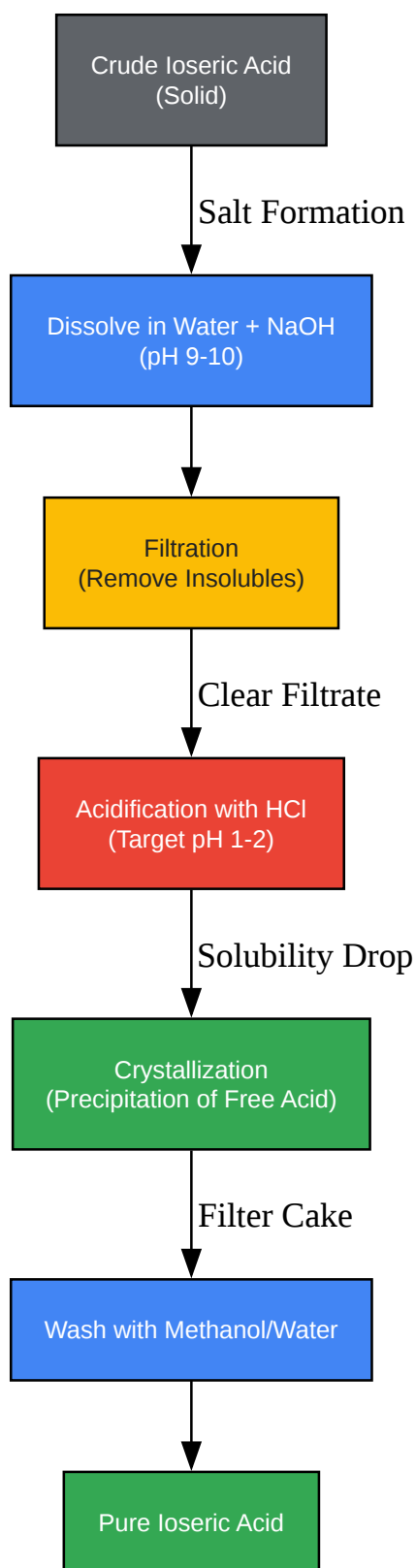


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Caption: Interaction map showing how specific functional groups dictate solubility in various solvents.[1]

## Figure 2: Purification Workflow (pH Swing Strategy)

A standard industrial workflow leveraging the specific solubility profile of **Ioserlic Acid**.<sup>[1]</sup>



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Caption: "pH Swing" purification process exploiting the carboxylic acid functionality.

## References

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